

# The Stereochemistry of 4-Chromanol: A Technical Guide for Drug Development

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## Compound of Interest

Compound Name: 4-Chromanol

Cat. No.: B072512

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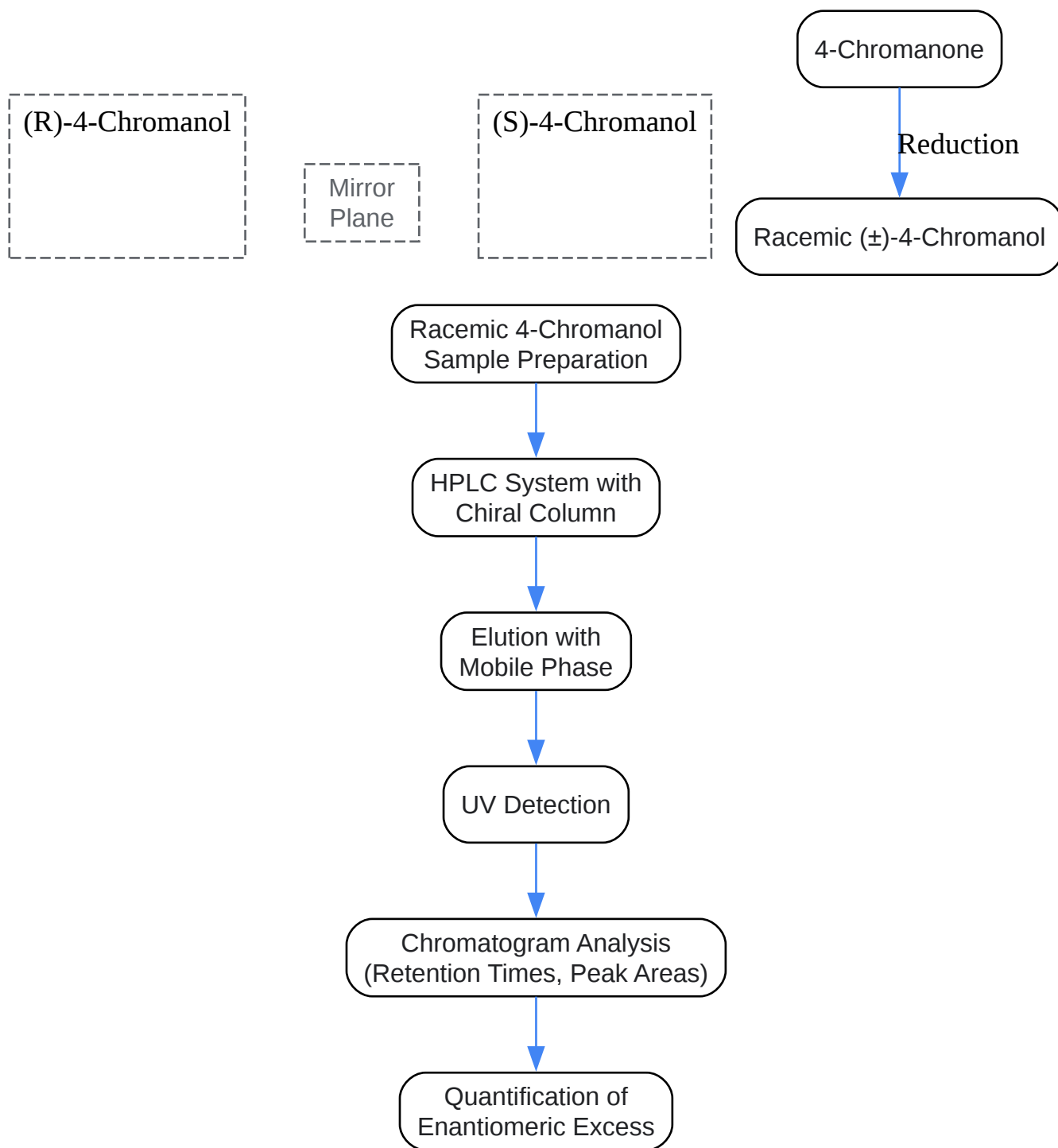
## Introduction

**4-Chromanol**, a heterocyclic alcohol derivative of chroman, presents a chiral center at the C4 position, leading to the existence of (R)- and (S)-enantiomers. The stereochemistry of bioactive molecules is of paramount importance in drug discovery and development, as different enantiomers can exhibit distinct pharmacological and toxicological profiles. This technical guide provides an in-depth exploration of the stereochemistry of **4-Chromanol**, including methodologies for the synthesis of racemic and enantiomerically-enriched forms, protocols for chiral separation and analysis, and a framework for understanding its stereochemical implications.

## Stereoisomers of 4-Chromanol

The presence of a single stereocenter at the C4 position gives rise to a pair of enantiomers: (R)-**4-Chromanol** and (S)-**4-Chromanol**. These molecules are non-superimposable mirror images of each other and, while possessing identical physical properties in an achiral environment (e.g., melting point, boiling point), they can interact differently with other chiral molecules, such as biological receptors and enzymes.

1. NaBH<sub>4</sub>, Methanol
2. Aqueous Workup



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